

1-(4-Bromopyridin-2-yl)ethanone molecular weight and formula

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Compound of Interest

Compound Name: 1-(4-Bromopyridin-2-yl)ethanone

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Technical Guide: 1-(4-Bromopyridin-2-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and applications of **1-(4-Bromopyridin-2-yl)ethanone**, a key building block in the development of novel pharmaceuticals and specialty organic chemicals.

Core Compound Properties

1-(4-Bromopyridin-2-yl)ethanone, with the CAS Number 1060805-69-7, is a substituted pyridine derivative. Its chemical structure incorporates a bromine atom and an acetyl group on the pyridine ring, making it a versatile intermediate for various chemical transformations.

Physicochemical Data

The key quantitative data for **1-(4-Bromopyridin-2-yl)ethanone** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BrNO	[1] [2]
Molecular Weight	200.03 g/mol	[1] [2]
CAS Number	1060805-69-7	[1] [2]
Boiling Point	267.3 ± 25.0 °C (Predicted)	[2]
Density	1.534 ± 0.06 g/cm ³ (Predicted)	[2]
Storage Conditions	2-8 °C, under inert gas (e.g., Nitrogen or Argon), dry conditions	[1] [2]

Synthesis and Experimental Protocols

The synthesis of **1-(4-Bromopyridin-2-yl)ethanone** can be achieved through various synthetic routes. A common approach involves the selective bromination of a pyridine precursor. Below is a representative experimental protocol for the synthesis of a brominated acetylpyridine, which can be adapted for the target molecule.

Representative Synthesis: Bromination of 2-Acetylpyridine

This protocol outlines a general method for the electrophilic bromination of 2-acetylpyridine. The precise conditions and reagents may require optimization to favor the formation of the 4-bromo isomer.

Materials and Reagents:

- 2-Acetylpyridine
- N-Bromosuccinimide (NBS) or Bromine (Br₂)
- Sulfuric acid or another suitable catalyst/solvent system
- An appropriate organic solvent (e.g., acetic acid, dichloromethane)

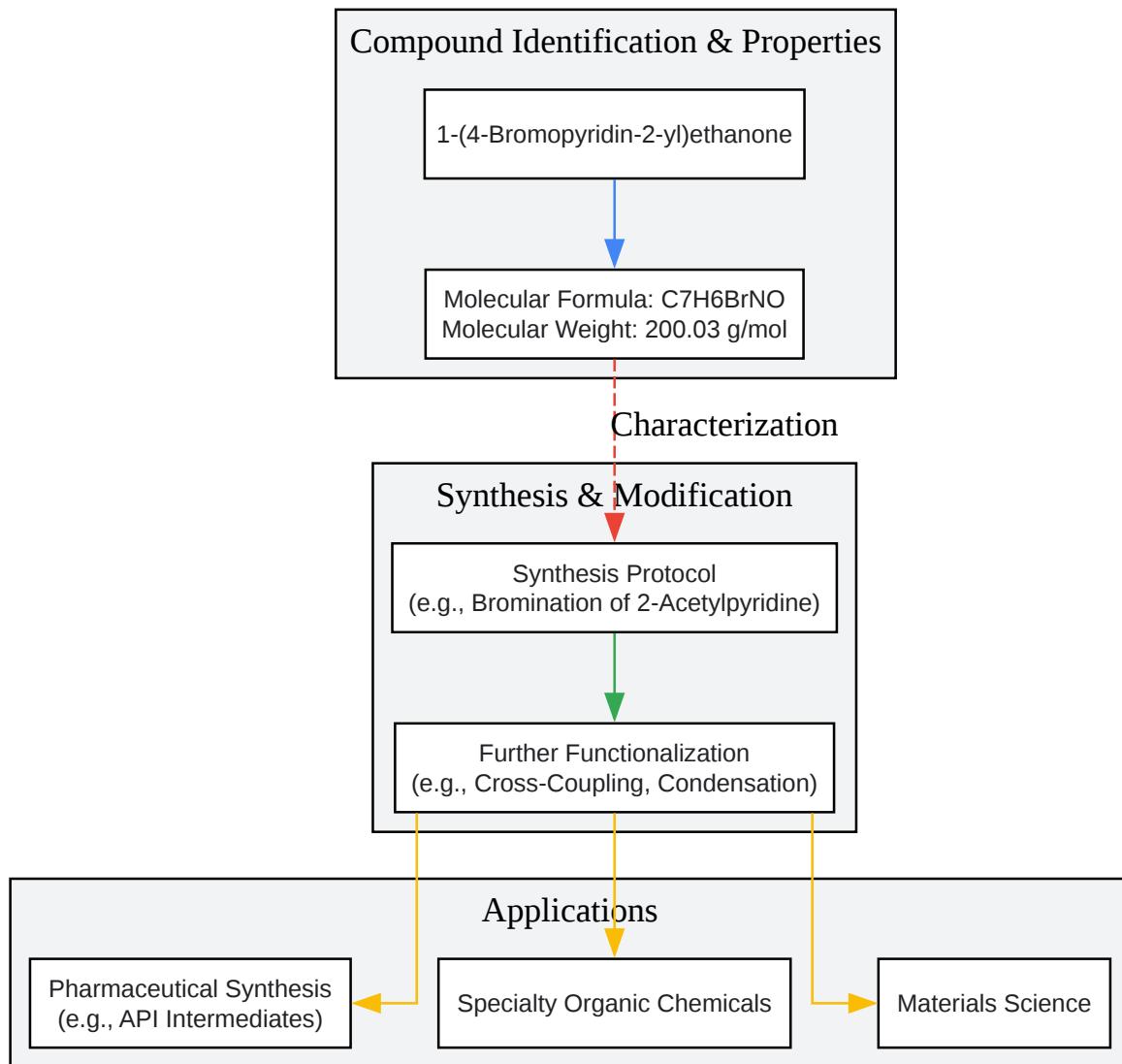
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate or other suitable extraction solvent
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-acetylpyridine in the chosen solvent.
- **Addition of Brominating Agent:** Cool the solution in an ice bath. Slowly add the brominating agent (e.g., N-Bromosuccinimide) portion-wise to the stirred solution. The temperature should be carefully monitored and controlled.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature or heat to reflux, depending on the chosen solvent and brominating agent. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Carefully neutralize the reaction by adding a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent like ethyl acetate. Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford pure **1-(4-Bromopyridin-2-yl)ethanone**.

Logical Workflow: From Compound to Application

The following diagram illustrates the logical progression from the identification of **1-(4-Bromopyridin-2-yl)ethanone** to its potential applications in drug discovery and materials science.



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Caption: Logical workflow for **1-(4-Bromopyridin-2-yl)ethanone**.

Applications in Research and Development

1-(4-Bromopyridin-2-yl)ethanone is a valuable building block in organic synthesis, primarily due to its reactive sites. The acetyl group can undergo various reactions such as aldol condensations and the formation of Schiff bases. The bromine atom is amenable to a wide range of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the introduction of diverse functional groups.

These properties make it a key intermediate in the synthesis of complex molecules, including:

- Active Pharmaceutical Ingredients (APIs): The pyridine scaffold is a common motif in many biologically active compounds.
- Specialty Chemicals: It serves as a precursor for the development of novel ligands, catalysts, and functional materials.

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References

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